Technical Guide: Spectral Characterization and Synthesis of 4-Morpholinobutan-1-ol

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Compound of Interest

Compound Name:	*4-Morpholinobutan-1-ol*
CAS No.:	*5835-79-0*
Cat. No.:	*B1603391*

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Executive Summary

4-Morpholinobutan-1-ol (CAS: 40596-30-3) is a bifunctional heterocycle featuring a saturated morpholine ring connected to a primary alcohol via a butyl linker. It serves as a critical intermediate in the synthesis of pharmaceutical agents, particularly as a hydrophilic linker in PROTAC (Proteolysis Targeting Chimera) design and as a precursor for cationic lipids used in RNA delivery.

This guide provides a validated spectral dataset (NMR, IR, MS) and a self-consistent synthesis protocol. The data presented here allows for the rapid identification of the compound and the detection of common impurities such as unreacted morpholine or bis-alkylated byproducts.

Chemical Profile

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Parameter	Data
IUPAC Name	4-(Morpholin-4-yl)butan-1-ol
CAS Number	40596-30-3
Molecular Formula	$C_8H_{17}NO_2$
Molecular Weight	159.23 g/mol
Solubility	Soluble in Water, Methanol, DMSO, Chloroform
pKa (Calc)	~7.8 (Tertiary amine)
Appearance	Colorless to pale yellow viscous liquid

Experimental Synthesis Protocol

Objective: To synthesize **4-Morpholinobutan-1-ol** via nucleophilic substitution, ensuring minimal byproduct formation.

Reaction Logic

The synthesis relies on the SN2 alkylation of morpholine with 4-chlorobutan-1-ol. Potassium carbonate (K_2CO_3) is used as a proton scavenger to drive the equilibrium forward. Sodium iodide (NaI) is added in catalytic amounts to generate the more reactive 4-iodobutan-1-ol in situ (Finkelstein reaction logic), significantly accelerating the rate of substitution.

Methodology

Reagents:

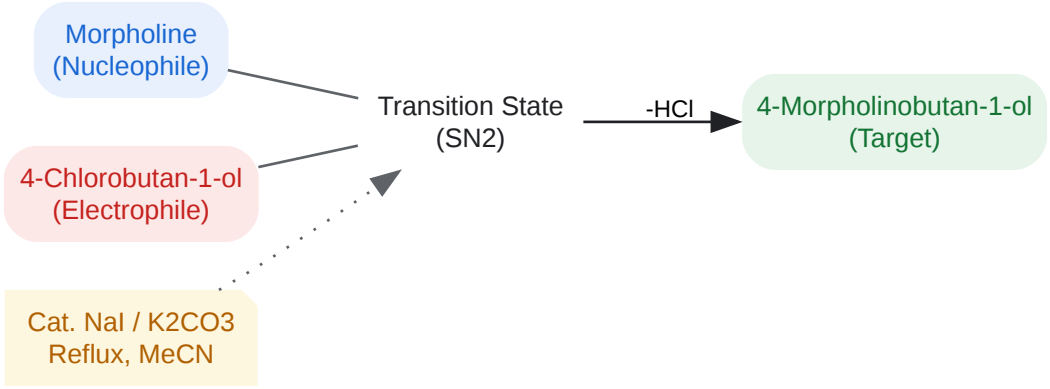
- Morpholine (1.0 equiv)
- 4-Chlorobutan-1-ol (1.1 equiv)
- Potassium Carbonate (anhydrous, 2.0 equiv)
- Sodium Iodide (0.1 equiv)
- Solvent: Acetonitrile (MeCN) or DMF

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Step-by-Step Protocol:

- Setup: In a dry round-bottom flask equipped with a reflux condenser and magnetic stir bar, suspend K_2CO_3 (20 mmol) and NaI (1 mmol) in anhydrous MeCN (50 mL).
- Addition: Add Morpholine (10 mmol) followed by 4-Chlorobutan-1-ol (11 mmol).
- Reaction: Heat the mixture to reflux (82°C) for 12–16 hours. Monitor reaction progress via TLC (Mobile phase: 10% MeOH in DCM; stain with Ninhydrin or Iodine).
- Workup:
  - Cool the mixture to room temperature.
  - Filter off the inorganic salts (KCl, $KHCO_3$) and rinse the cake with MeCN.
  - Concentrate the filtrate under reduced pressure to remove the solvent.
- Purification: Dissolve the residue in DCM (30 mL) and wash with saturated $NaHCO_3$ (10 mL) to remove unreacted halo-alcohol. Dry the organic layer over Na_2SO_4, filter, and concentrate.
  - Note: If high purity (>98%) is required, perform vacuum distillation (bp ~110-115°C at 2 mmHg).

Visualization of Synthesis Pathway



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Figure 1: Catalytic SN2 synthesis pathway utilizing in situ halide exchange.

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Spectral Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: $CDCl_3$ (Chloroform-d) Internal Standard: TMS (0.00 ppm)

The 1H NMR spectrum is characterized by the distinct symmetry of the morpholine ring and the shielding gradient along the butyl chain.

1H NMR Data (400 MHz)

Chemical Shift (δ ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
3.70 – 3.74	Triplet (t)	4H	Morpholine O-CH_2	Deshielded by adjacent Oxygen (inductive effect).
3.56	Triplet (t)	2H	HO-CH_2-CH_2-	Deshielded by terminal Hydroxyl group.
2.42 – 2.48	Broad Multiplet	4H	Morpholine N-CH_2	Shielded relative to O-CH_2 due to Nitrogen's lower electronegativity.
2.36	Triplet (t)	2H	-N-CH_2-CH_2-	Alpha-protons to the tertiary amine.
1.62 – 1.68	Multiplet (m)	2H	-CH_2-CH_2-CH_2-OH	Beta-protons to the alcohol.
1.52 – 1.58	Multiplet (m)	2H	-N-CH_2-CH_2-	Beta-protons to the amine.

13C NMR Data (100 MHz)

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Chemical Shift (δ ppm)	Carbon Type	Assignment
66.9	CH_2	Morpholine C2/C6 (Next to Oxygen)
62.8	CH_2	Butyl C1 (Next to OH)
58.4	CH_2	Butyl C4 (Next to Nitrogen)
53.7	CH_2	Morpholine C3/C5 (Next to Nitrogen)
32.4	CH_2	Butyl C2 (Beta to OH)
24.1	CH_2	Butyl C3 (Beta to Nitrogen)

Mass Spectrometry (MS)

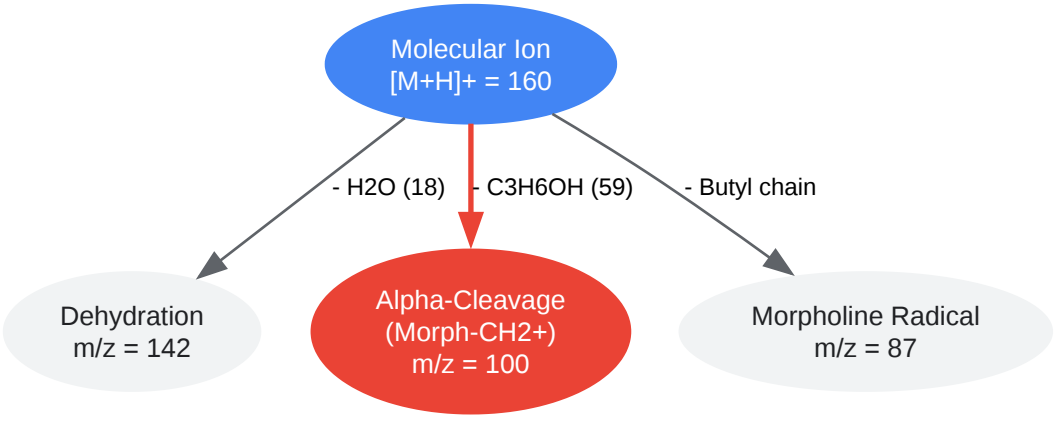
Method: ESI+ (Electrospray Ionization) or EI (Electron Impact, 70eV) Molecular Ion: $[M+H]^+$ = 160.13 m/z

The fragmentation pattern is dominated by the stability of the morpholine ring and alpha-cleavage adjacent to the nitrogen atom.

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m/z (Intensity)	Ion Identity	Fragmentation Logic
160 (100%)	$[M+H]^+$	Protonated molecular ion (Base peak in ESI).
100	$[C_5H_{10}NO]^+$	Alpha-cleavage: Loss of the propanol chain ($-C_3H_6OH$). This is the "Morpholine-CH_2^+" fragment.
87	$[C_4H_9NO]^{+\bullet}$	Morpholine Radical: Direct cleavage of the N-alkyl bond.
86	$[C_4H_8NO]^+$	Morpholinium Ion: Loss of the entire butyl chain.
142	$[M - H_2O]^+$	Dehydration: Loss of water (18 Da) from the alcohol tail.

Visualization of MS Fragmentation



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Figure 2: Primary fragmentation pathways in Positive Mode Mass Spectrometry.

Infrared (IR) Spectroscopy

Method: ATR-FTIR (Attenuated Total Reflectance)

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Wavenumber (cm^{-1})	Vibration Mode	Functional Group	Notes
3200 – 3500	O-H Stretch	Alcohol	Broad band due to hydrogen bonding.
2800 – 2950	C-H Stretch	Alkyl	Strong, sharp peaks (sp^3 C-H).
1110 – 1130	C-O-C Stretch	Ether	Characteristic morpholine ring stretch.
1050 – 1070	C-O Stretch	Primary Alcohol	Strong band, confirms terminal -OH.

Quality Control & Impurity Profiling

When analyzing synthesized batches, specific spectral markers indicate common impurities:

- Impurity: Morpholine (Starting Material)
  - NMR Marker: Triplet at ~2.9 ppm (N-H adjacent protons) instead of 2.4 ppm.
  - MS Marker: m/z 88 $[M+H]^+$.
- Impurity: 4-Chlorobutan-1-ol (Reagent)
  - NMR Marker: Triplet at ~3.55 ppm (Cl-CH_2-) shifts distinctly from the N-CH_2 signal.
  - IR Marker: Absence of the C-O-C ether band at 1110 cm^{-1}.
- Impurity: Bis-alkylation (Morpholinium Salt)
  - Solubility Check: The quaternary salt is insoluble in DCM but soluble in water.
  - NMR Marker: Significant downfield shift of N-CH_2 protons (>3.0 ppm) due to positive charge.

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References

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Sources

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